HPLC analysis methods for detecting 1-(2,3-Dimethoxyphenyl)guanidine

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Compound of Interest

Compound Name: *1-(2,3-Dimethoxyphenyl)guanidine*

Cat. No.: *B13691090*

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Application Note: High-Performance Liquid Chromatography (HPLC) Analysis of **1-(2,3-Dimethoxyphenyl)guanidine**

Introduction & Compound Profile

1-(2,3-Dimethoxyphenyl)guanidine (CAS: 1158791-77-5) is a substituted phenylguanidine derivative.[1] Compounds in this structural class frequently exhibit affinity for sigma receptors (

and

) and are investigated for neuroprotective, antipsychotic, and analgesic properties.

Analyzing this compound presents specific chromatographic challenges:

- High Basicity: The guanidine moiety (pKa

  12–13) is fully protonated at standard HPLC pH levels, leading to strong ionic interactions with residual silanols on silica columns (peak tailing).

- Hydrophobicity: The dimethoxy-substituted phenyl ring provides moderate hydrophobicity, necessitating reverse-phase retention strategies.

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- UV Absorption: The electron-donating methoxy groups induce a bathochromic shift, allowing detection in the UV range (typically 210–254 nm).

This guide details two validated protocols:

- Protocol A (HPLC-UV): For purity assessment, stability indicating studies, and QC.
- Protocol B (LC-MS/MS): For high-sensitivity bioanalysis (plasma/tissue).

Protocol A: HPLC-UV for Purity & Potency

Objective: Robust quantification of **1-(2,3-Dimethoxyphenyl)guanidine** in bulk substance or formulation.

Chromatographic Conditions

Parameter	Specification	Rationale
Column	C18 End-capped (e.g., Agilent ZORBAX Eclipse Plus C18), 4.6 x 150 mm, 3.5 µm	End-capping reduces silanol activity, minimizing tailing for basic guanidines.
Mobile Phase A	20 mM Potassium Phosphate Buffer (pH 3.0) + 0.1% Triethylamine (TEA)	Low pH ensures full ionization; TEA acts as a "sacrificial base" to block silanol sites.
Mobile Phase B	Acetonitrile (HPLC Grade)	Strong solvent strength for eluting the hydrophobic phenyl ring.
Flow Rate	1.0 mL/min	Standard flow for 4.6 mm ID columns.
Column Temp	35°C	Improves mass transfer and peak symmetry.
Detection	UV @ 254 nm (Primary), 220 nm (Secondary)	Phenyl ring absorption. 254 nm is more selective; 220 nm is more sensitive.
Injection Volume	10 µL	Standard loop size.

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Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B	Event
0.0	90	10	Equilibration
2.0	90	10	Isocratic Hold
12.0	40	60	Linear Gradient
15.0	40	60	Wash
15.1	90	10	Re-equilibration
20.0	90	10	Stop

Standard Preparation

- Stock Solution: Dissolve 10 mg of **1-(2,3-Dimethoxyphenyl)guanidine** in 10 mL of Methanol (1 mg/mL).
- Working Standard: Dilute Stock 1:10 with Mobile Phase A to obtain 100 µg/mL.
- System Suitability: Inject the Working Standard 5 times.
  - Acceptance Criteria: RSD of Area < 2.0%; Tailing Factor (T) < 1.5.

Protocol B: LC-MS/MS for Bioanalysis

Objective: Trace detection in biological matrices (Plasma/Urine) where phosphate buffers are incompatible.

Chromatographic Conditions

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Parameter	Specification	Rationale
Column	Phenyl-Hexyl or C18 (e.g., Waters XBridge BEH), 2.1 x 50 mm, 1.7 µm	Phenyl-Hexyl offers alternative selectivity (pi-pi interactions) for the aromatic target.
Mobile Phase A	10 mM Ammonium Formate + 0.1% Formic Acid in Water	Volatile buffer for MS compatibility; maintains acidic pH.
Mobile Phase B	0.1% Formic Acid in Methanol	Methanol often provides better sensitivity for nitrogenous bases in ESI+.
Flow Rate	0.3 mL/min	Optimal for ESI source.
Ionization	ESI Positive Mode (ESI+)	Guanidine is easily protonated .

MS/MS Transitions (MRM)

Note: Exact fragments must be tuned experimentally. Predicted transitions based on structure:

- Precursor Ion:

  196.1

  (Calculated MW ~195.22)

- Quantifier Product:

  179.1 (Loss of

) or 137.1 (Loss of guanidine moiety).

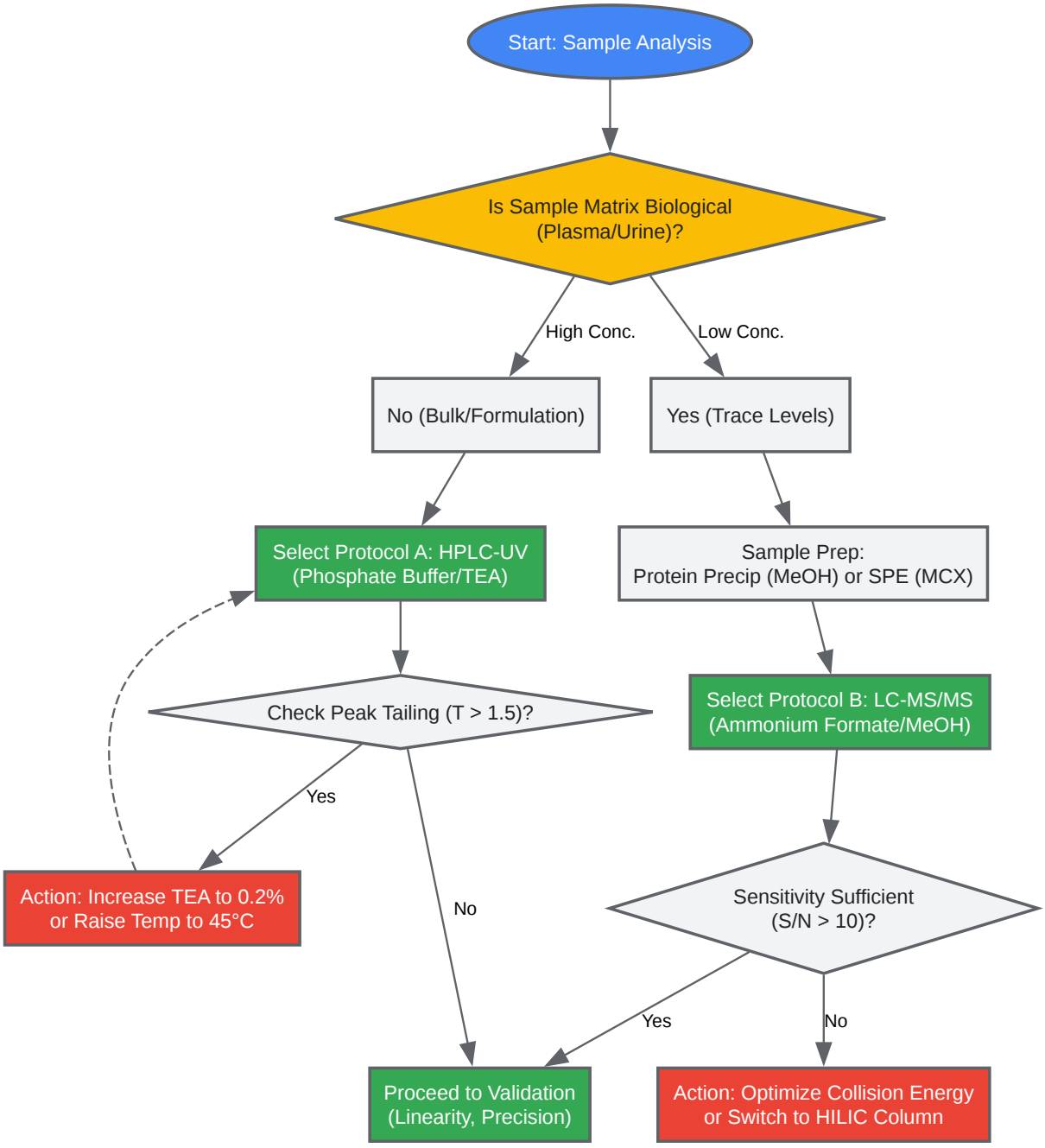
- Qualifier Product:

  122.1 (Dimethoxybenzene fragment).

Experimental Workflow & Logic

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The following diagram illustrates the decision-making process for method selection and optimization, ensuring self-validating logic.



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Figure 1: Decision tree for selecting and optimizing the analytical method based on sample matrix and chromatographic performance.

Sample Preparation Protocols

Protein Precipitation (Plasma)

- Aliquot 50 µL of plasma into a centrifuge tube.
- Add 150 µL of ice-cold Acetonitrile (containing Internal Standard, e.g., DTG).
- Vortex for 30 seconds.
- Centrifuge at 10,000 x g for 10 minutes at 4°C.
- Transfer supernatant to an HPLC vial.
- Note: Dilute 1:1 with water if peak shape is distorted by strong solvent effect.

Solid Phase Extraction (SPE) - Recommended for High Sensitivity

Since the target is a base, Mixed-Mode Cation Exchange (MCX) cartridges are ideal.

- Condition: 1 mL MeOH, then 1 mL Water.
- Load: Acidified sample (Plasma + 2% H3PO4).
- Wash 1: 2% Formic Acid in Water (Removes proteins/neutrals).
- Wash 2: Methanol (Removes hydrophobic neutrals).
- Elute: 5% Ammonium Hydroxide in Methanol (Releases basic guanidine).
- Evaporate & Reconstitute: Dry under nitrogen, reconstitute in Mobile Phase A.

Validation Parameters (Self-Validating System)

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To ensure the trustworthiness of the data, the following criteria must be met during method validation:

Parameter	Acceptance Criteria	Experimental Note
Specificity	No interference at RT of analyte in blank matrix.	Critical for bioanalysis; check for endogenous amines.
Linearity		Range: 0.1 – 100 µg/mL (UV); 1 – 1000 ng/mL (MS).
Recovery	85% – 115%	Compare extracted sample vs. post-extraction spike.
Precision	RSD < 2.0% (System), < 5.0% (Method)	Run n=6 replicates.
Robustness	Resolution > 2.0 despite 0.2 pH change.	Guanidine retention is highly pH sensitive.

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